

Propargyl-PEG4-Mesyl Ester: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Propargyl-PEG4-mesyl ester*

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Introduction

Propargyl-PEG4-mesyl ester is a heterobifunctional linker commonly employed in bioconjugation and drug delivery applications. Its structure incorporates a propargyl group for click chemistry reactions, a tetraethylene glycol (PEG4) spacer to enhance hydrophilicity, and a mesyl (methanesulfonyl) ester as a reactive leaving group for nucleophilic substitution. Understanding the solubility and stability of this linker is critical for its effective use in experimental design, ensuring reproducibility and the successful development of novel therapeutics and research tools. This technical guide provides an in-depth overview of the solubility and stability characteristics of **Propargyl-PEG4-mesyl ester**, including experimental protocols for their determination.

Chemical Structure and Properties

Propargyl-PEG4-mesyl ester is a liquid at room temperature with a molecular weight of approximately 310.11 g/mol. The PEG4 chain significantly influences its physicochemical properties, particularly its solubility.

Caption: Key Properties of **Propargyl-PEG4-Mesyl Ester**.

Solubility Profile

The solubility of **Propargyl-PEG4-mesyl ester** is a key consideration for its handling and use in various reaction conditions. The presence of the hydrophilic PEG4 chain generally imparts good solubility in a range of aqueous and organic solvents.

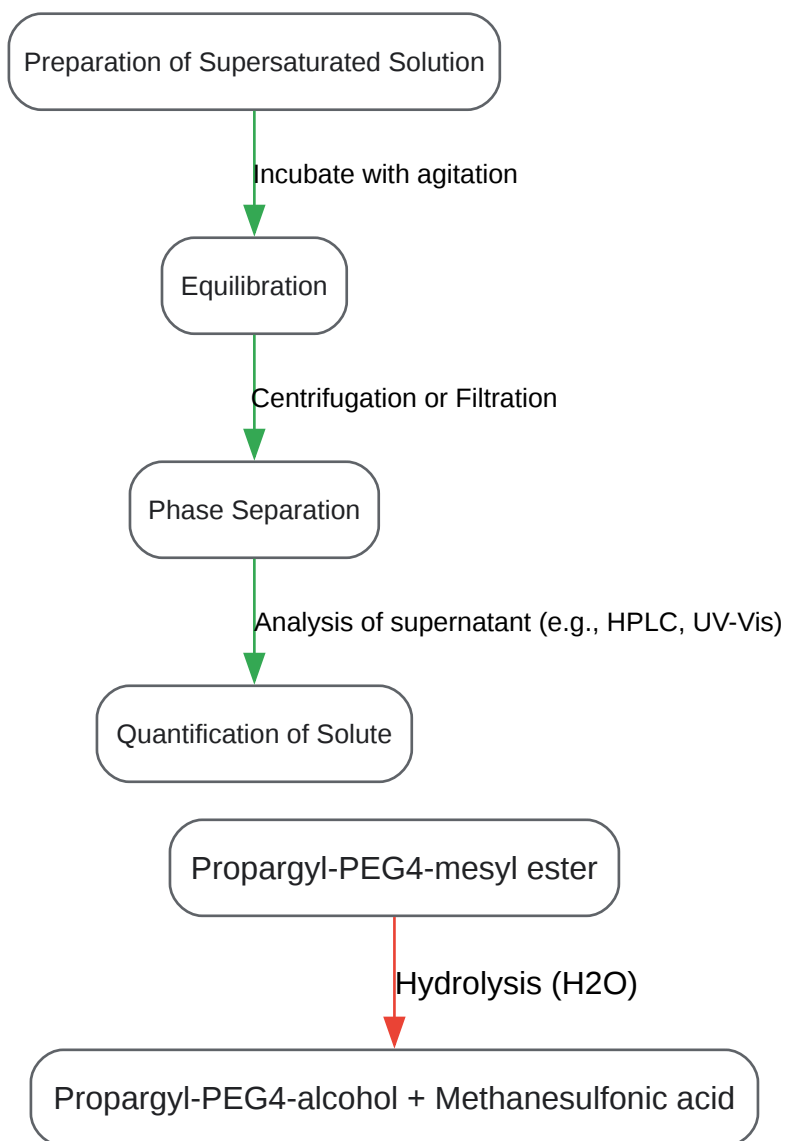
Qualitative Solubility

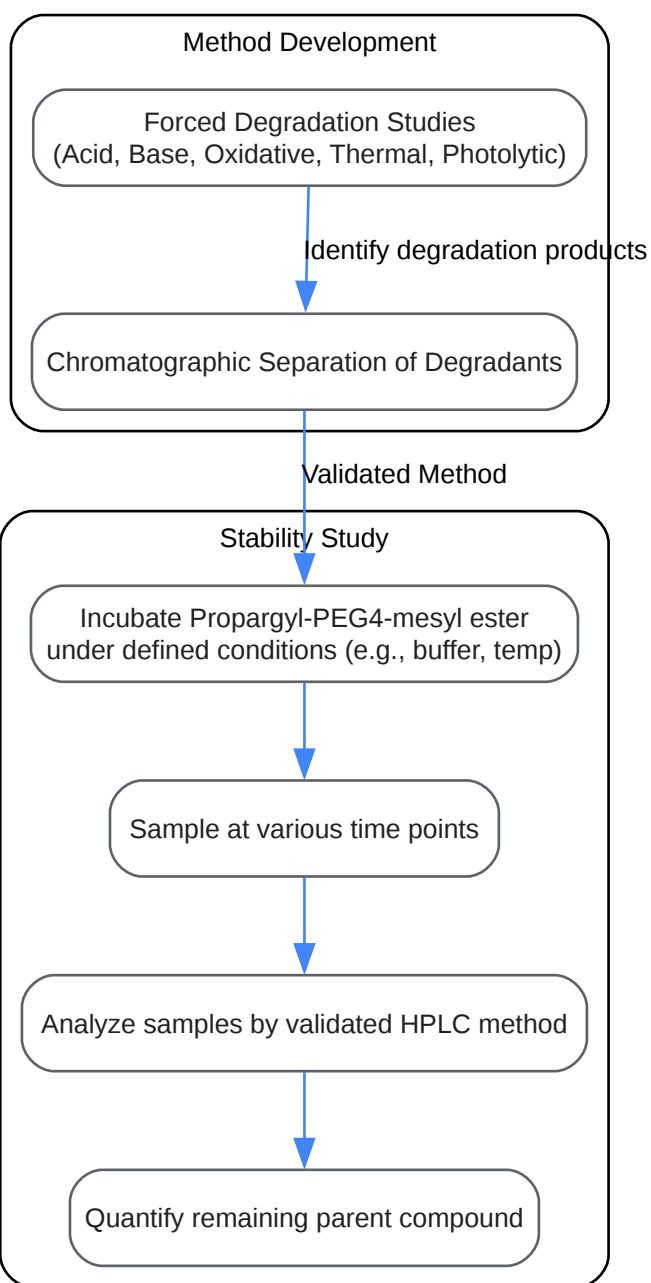
Based on data for structurally related compounds, **Propargyl-PEG4-mesyl ester** is expected to be soluble in a variety of common laboratory solvents. The PEG units are known to increase the solubility of molecules in aqueous environments[1]. A similar compound, Propargyl-PEG4-acid, is reported to be soluble in water, dimethyl sulfoxide (DMSO), dichloromethane (DCM), and dimethylformamide (DMF)[2].

Solvent Class	Example Solvents	Expected Solubility
Aqueous	Water, Phosphate-Buffered Saline (PBS)	Soluble
Polar Aprotic	Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF)	Soluble
Chlorinated	Dichloromethane (DCM)	Soluble

Experimental Protocol for Quantitative Solubility Determination (Shake-Flask Method)

To obtain precise solubility values, the shake-flask method is a reliable and widely used technique[3][4].





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